

In-depth Technical Guide: Preclinical Antitumor Activity of Fgfr-IN-9

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Compound of Interest

Compound Name: *Fgfr-IN-9*
Cat. No.: *B15577838*

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This guide, therefore, provides a comprehensive overview of the preclinical antitumor activity of a well-characterized, potent, and selective pan-FGFR inhibitor, INCB054828 (Pemigatinib), as a representative example of a clinically advanced FGFR inhibitor. The data and methodologies presented are based on published preclinical studies and are intended for researchers, scientists, and drug development professionals.

Core Concepts: FGFR Signaling in Oncology

Fibroblast Growth Factor Receptors (FGFRs) are a family of four receptor tyrosine kinases (FGFR1, FGFR2, FGFR3, and FGFR4) that play a crucial role in cell proliferation, survival, migration, and angiogenesis.[1] Genetic alterations such as gene amplification, activating mutations, and chromosomal translocations involving FGFRs are oncogenic drivers in a variety of human cancers, including urothelial carcinoma, cholangiocarcinoma, and various solid tumors.[2][3][4] These aberrations lead to constitutive activation of downstream signaling pathways, primarily the RAS-RAF-MEK-ERK (MAPK) and PI3K-AKT pathways, promoting

tumorigenesis.^[5] Consequently, selective inhibition of FGFR signaling has emerged as a promising therapeutic strategy.

INCB054828 (Pemigatinib): A Selective FGFR Inhibitor

INCB054828 is a potent and selective inhibitor of FGFR1, FGFR2, and FGFR3.^[1] Its preclinical profile demonstrates significant antitumor activity in models with aberrant FGFR signaling.

Biochemical and Cellular Activity

The following table summarizes the in vitro inhibitory activity of INCB054828 against FGFR kinases and its effect on the proliferation of cancer cell lines with and without FGFR alterations.

Target/Assay	IC50 (nM)	Cell Line	FGFR Alteration	Growth Inhibition IC50 (nM)
Biochemical Assay				
FGFR1	< 1			
FGFR2	< 1			
FGFR3	< 1			
VEGFR2	> 1000			
Cellular Proliferation Assay				
SNU-16	FGFR2 Amplification	3 - 50		
NCI-H716	FGFR2 Fusion	3 - 50		
KG-1	FGFR1 Overexpression	3 - 50		
KMS-11	FGFR3 Translocation	3 - 50		
Various Lines	No FGFR Dependence	> 1500		

Data compiled from preclinical studies of INCB054828.[1]

Experimental Protocols

In Vitro Kinase Inhibition Assay

Objective: To determine the half-maximal inhibitory concentration (IC50) of INCB054828 against recombinant FGFR enzymes.

Methodology:

- Recombinant human FGFR1, FGFR2, and FGFR3 kinase domains are incubated with a specific peptide substrate and ATP.
- INCB054828 is added in a series of dilutions.
- The kinase reaction is allowed to proceed for a specified time at a controlled temperature.
- The amount of phosphorylated substrate is quantified, typically using a luminescence-based assay or radioisotope labeling.
- IC50 values are calculated by fitting the dose-response data to a four-parameter logistic equation.

Cellular Proliferation Assay

Objective: To assess the effect of INCB054828 on the growth of cancer cell lines.

Methodology:

- Cancer cell lines with known FGFR alterations and those without are seeded in 96-well plates.
- After allowing the cells to adhere, they are treated with increasing concentrations of INCB054828 or vehicle control.
- Cells are incubated for a period of 72 to 120 hours.
- Cell viability is measured using a colorimetric (e.g., MTS) or luminescence-based (e.g., CellTiter-Glo) assay.
- IC50 values are determined from the dose-response curves.

In Vivo Tumor Xenograft Studies

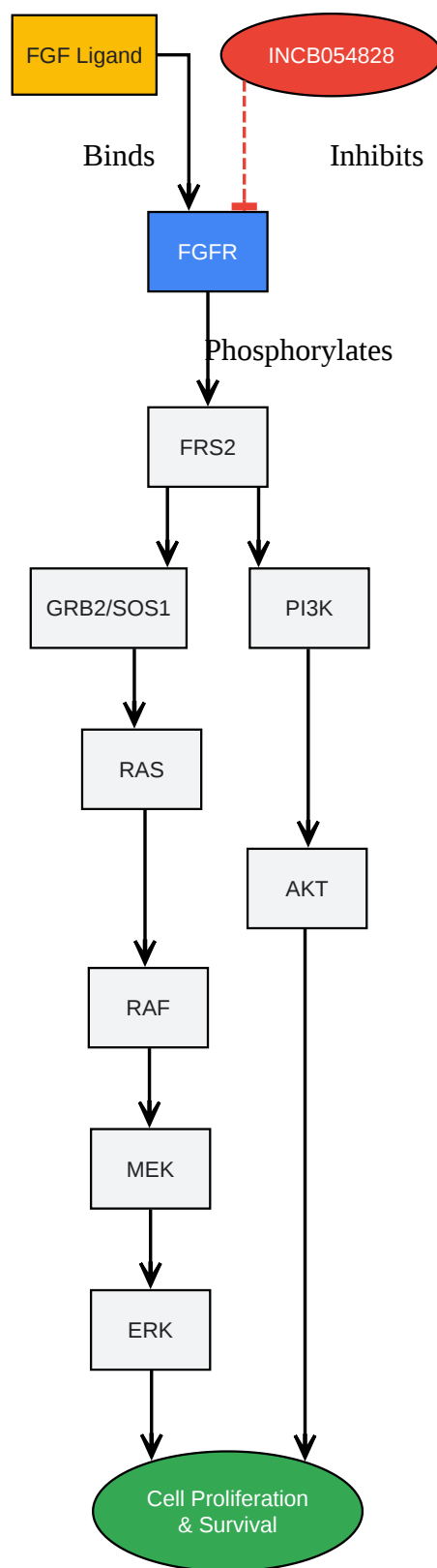
Objective: To evaluate the antitumor efficacy of INCB054828 in animal models.

Methodology:

- Human cancer cell lines with FGFR alterations (e.g., SNU-16, NCI-H716) are subcutaneously implanted into immunocompromised mice (e.g., nude or SCID mice).
- Once tumors reach a palpable size, mice are randomized into vehicle control and treatment groups.
- INCB054828 is administered orally, once daily, at various tolerated doses.
- Tumor volume and body weight are measured regularly throughout the study.
- At the end of the study, tumors may be excised for pharmacodynamic analysis (e.g., Western blot for downstream signaling inhibition).

Signaling Pathways and Mechanisms of Action

INCB054828 exerts its antitumor effect by binding to the ATP-binding pocket of the FGFR kinase domain, thereby inhibiting its catalytic activity. This leads to the blockade of downstream signaling cascades crucial for tumor cell proliferation and survival.



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